

O-Cyclohexylhydroxylamine: A Comprehensive Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: *O-cyclohexylhydroxylamine*

CAS No.: 4759-21-1

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Cyclohexylhydroxylamine and its related compounds, such as N-Cyclohexylhydroxylamine, are important intermediates in the synthesis of various chemical and pharmaceutical compounds.[1] Due to their reactive nature, a thorough understanding of their properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides a detailed overview of the essential procedures for the safe handling and storage of **O-Cyclohexylhydroxylamine** and its common analogue, N-Cyclohexylhydroxylamine, drawing upon established safety protocols and material-specific data.

Chemical Identification and Properties

Precise identification of the chemical is the first step in safe handling. While "**O-Cyclohexylhydroxylamine**" specifies the isomer with the cyclohexyl group on the oxygen, the more commonly documented analogue is N-Cyclohexylhydroxylamine. This guide will focus on

the safe handling of N-Cyclohexylhydroxylamine and its hydrochloride salt, as representative of this class of compounds.

Table 1: Physical and Chemical Properties of N-Cyclohexylhydroxylamine and its Hydrochloride Salt

Property	N-Cyclohexylhydroxylamine	N-Cyclohexylhydroxylamine Hydrochloride	Source(s)
Molecular Formula	C6H13NO	C6H13NO·HCl	[1][2]
Molecular Weight	115.17 g/mol	151.63 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	/	[3]
Melting Point	134.0 to 138.0 °C	166-171 °C	[1][3]
Boiling Point	/	205.9 °C at 760 mmHg	[1]
Flash Point	/	97.9 °C	[1]
Water Solubility	Soluble	Soluble	[1]
Sensitivity	Air and heat sensitive; Hygroscopic	Hygroscopic	[1][3]

Hazard Identification and Risk Assessment

A comprehensive risk assessment is crucial before handling **O-cyclohexylhydroxylamine**. This involves understanding its inherent hazards and the potential exposure routes in the planned experimental setup.

Table 2: GHS Hazard Classification for N-Cyclohexylhydroxylamine

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[2]
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage	[2]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3]
Skin Sensitization	H317	May cause an allergic skin reaction	[4]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[4]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child	[4]
Flammable Liquid and Vapor	H226	Flammable liquid and vapor (for related compounds like Cyclohexylamine)	[5]

The primary hazards associated with N-cyclohexylhydroxylamine include its potential to cause serious eye damage and skin irritation.[2][3] It is also harmful if swallowed or in contact with skin.[2][4] Due to the "suspected of damaging fertility" classification, appropriate precautions must be taken, especially for researchers of child-bearing potential.[4]

Personal Protective Equipment (PPE)

The last line of defense against chemical exposure is appropriate PPE. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

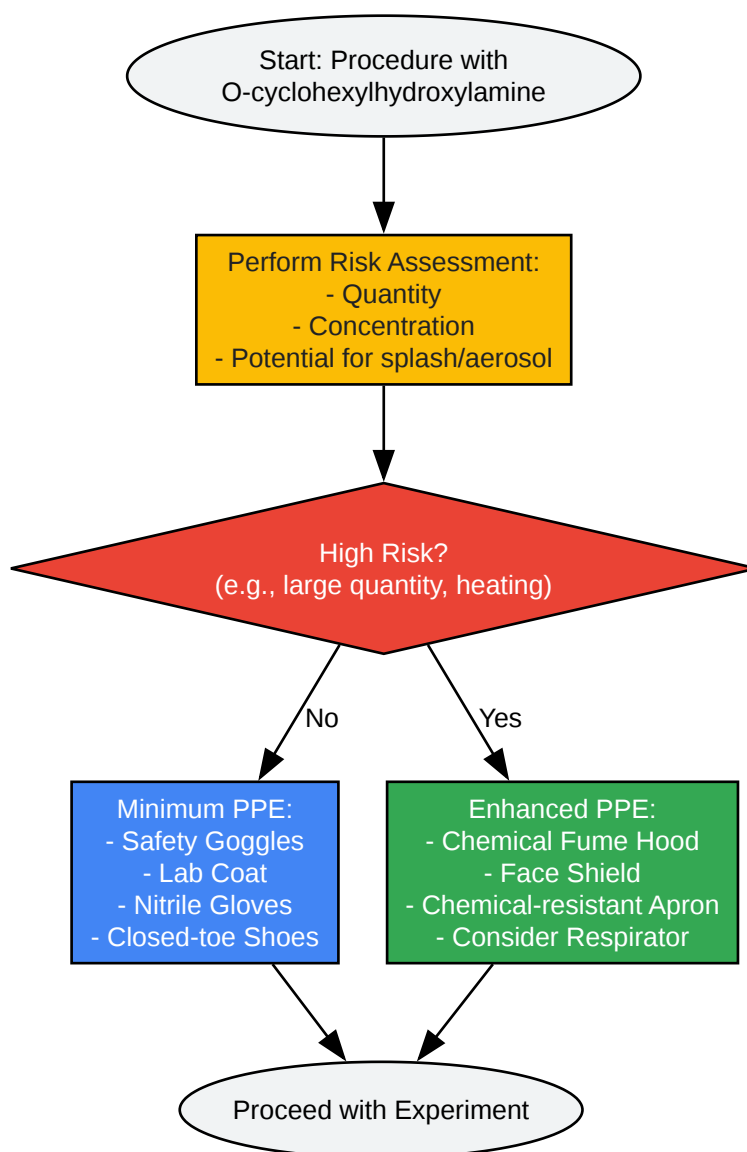
Minimum PPE Requirements:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn when there is a significant risk of splashes.[4][6]
- **Skin Protection:** A flame-retardant lab coat, long pants, and closed-toe shoes are required.[7]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[4] It is crucial to check the glove manufacturer's compatibility chart for the specific chemical and breakthrough time. Dispose of contaminated gloves properly.[7]

Enhanced PPE for High-Risk Procedures:

For procedures involving larger quantities, heating, or the potential for aerosol generation, additional PPE is necessary:

- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood.[8][9] If a fume hood is not feasible, a NIOSH-approved respirator with appropriate cartridges may be required.[7] Respirator use requires prior medical clearance, training, and fit-testing.
- **Body Protection:** A chemical-resistant apron or a full chemical suit may be necessary for large-scale operations or in the event of a spill.[10]



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Caption: Decision workflow for selecting appropriate PPE.

Handling Procedures

Adherence to strict handling protocols is essential to minimize the risk of exposure and accidents.

General Handling Precautions:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[8][9]

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[8\]](#)
- Do not breathe dust or vapors.[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep away from sources of ignition as related compounds can be flammable.[\[5\]](#)[\[7\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[8\]](#)
[\[11\]](#)

Weighing and Transferring Solids:

- Perform all weighing and transfers of solid **O-cyclohexylhydroxylamine** within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust particles.
- Use a spatula or other appropriate tool for transfers to avoid direct contact.
- Close the container tightly immediately after use.[\[7\]](#)[\[12\]](#)

Preparing Solutions:

- When dissolving the solid, add it slowly to the solvent to control any potential exothermic reactions.
- If the substance is hygroscopic, handle it under an inert atmosphere (e.g., in a glove box with nitrogen or argon) to prevent degradation.[\[1\]](#)[\[3\]](#)

Storage Procedures

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous situations.

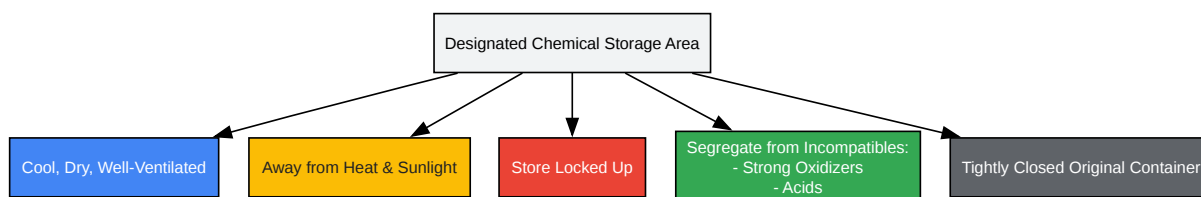
General Storage Conditions:

- Store in a cool, dry, and well-ventilated place away from direct sunlight and heat sources.[\[5\]](#)
[\[12\]](#)

- Keep containers tightly closed to prevent contamination and reaction with moisture and air. [7][12]
- Store in the original container if possible.[5]
- Store locked up in a designated corrosives area.[8][9][12]

Incompatible Materials:

- Store away from strong oxidizing agents, acids, and other incompatible materials as detailed in the Safety Data Sheet (SDS).[9][13] Amines can react exothermically with acids and may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[13]



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Caption: Key requirements for the safe storage of **O-cyclohexylhydroxylamine**.

Emergency Procedures

In the event of an emergency, a swift and appropriate response is crucial.

Spills and Leaks:

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or earth.[11][12]

- Do not use combustible materials to absorb the spill.[4]
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[4][7]
- Clean the spill area with a suitable decontamination solution.[4]
- Large Spills:
 - Evacuate the area immediately.[14][15]
 - Alert your institution's emergency response team (e.g., Environmental Health and Safety). [15][16]
 - If flammable vapors are present, shut off all ignition sources.[7][16]
 - Prevent the spill from entering drains or waterways.[7][17]

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[4][18][19] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[4][14][20] Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4][7][11] Rinse the mouth with water.[7][11] Seek immediate medical attention.[4]

Waste Disposal

All waste containing **O-cyclohexylhydroxylamine** must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed, and compatible container.[16][17]

- Dispose of the waste through your institution's hazardous waste management program in accordance with local, state, and federal regulations.[\[12\]](#)[\[17\]](#)

Conclusion

The safe handling and storage of **O-cyclohexylhydroxylamine** are achievable through a combination of understanding the chemical's properties and hazards, consistent use of appropriate personal protective equipment, and strict adherence to established protocols. By implementing these guidelines, researchers can minimize risks and maintain a safe laboratory environment.

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